

# Brepocitinib non-receptor tyrosine-protein kinase TYK2 targeting

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Brepocitinib

CAS No.: 1883299-62-4

Cat. No.: S539196

[Get Quote](#)

## Clinical Trial Design & Key Findings

The primary evidence for **brepocitinib**'s efficacy in dermatomyositis comes from the Phase 3 VALOR study. Understanding its design and outcomes is crucial for a technical assessment.

### VALOR Trial Design

The VALOR study was a 52-week, global, double-blind, placebo-controlled trial, noted as the largest and longest of its kind in dermatomyositis [1] [2].

- **Patients:** 241 subjects enrolled across 90 sites [1] [3].
- **Randomization:** 1:1:1 to **brepocitinib** 30 mg, **brepocitinib** 15 mg, or placebo [1] [3].
- **Primary Endpoint:** Difference in mean **Total Improvement Score (TIS)** at Week 52. The TIS is a composite endpoint of six measures of dermatomyositis disease activity [1] [3].
- **Key Feature:** The study protocol included an embedded glucocorticoid taper, directly addressing a critical unmet need for steroid-sparing effects [4].

### Key Efficacy Results from VALOR

**Brepocitinib** 30 mg demonstrated clinically meaningful and statistically significant improvements over placebo.

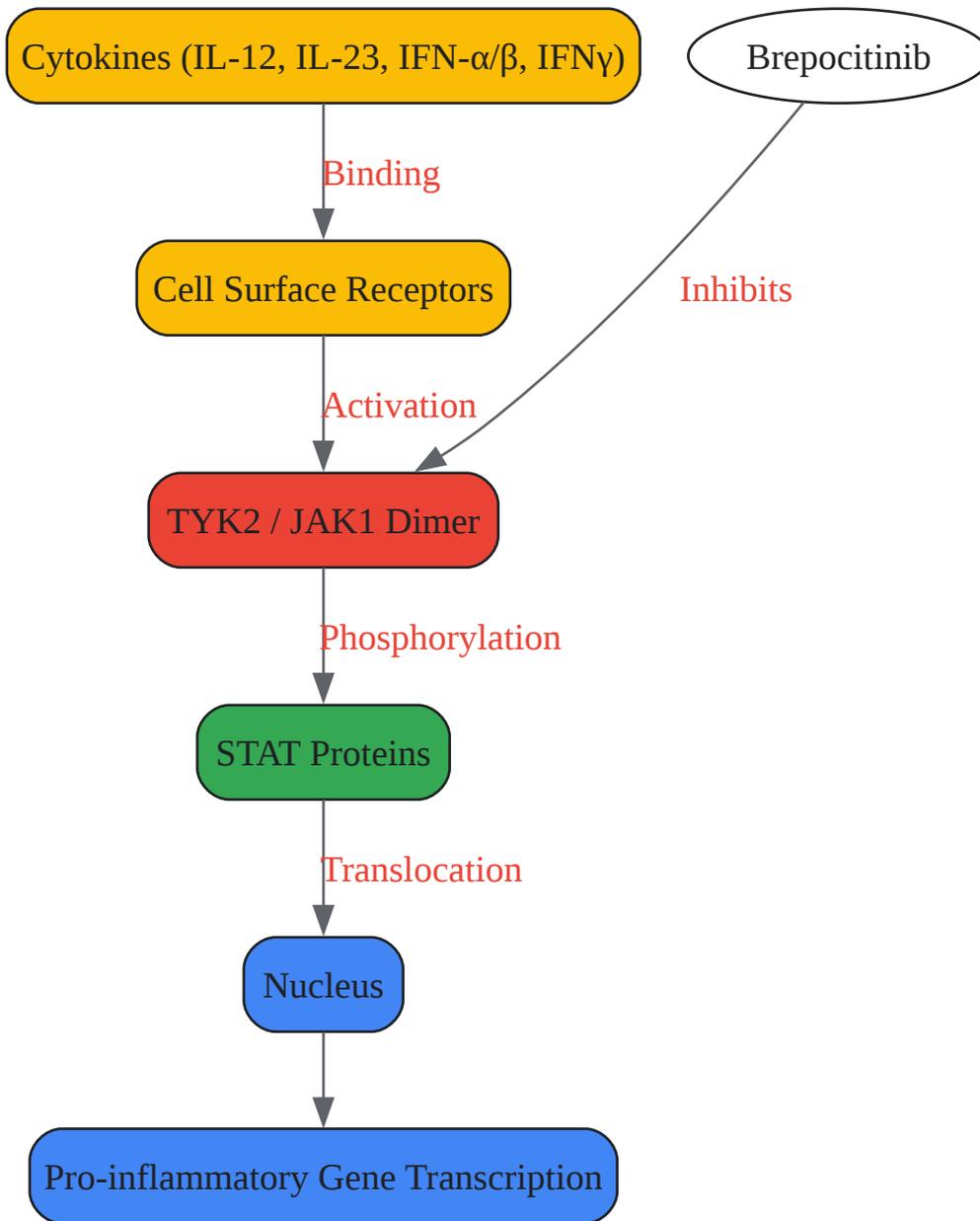
Result Category	Findings for Brepocitinib 30 mg vs. Placebo
Primary Endpoint	Mean TIS at Week 52: <b>46.5 vs. 31.2</b> (p=0.0006) [1]
Secondary Endpoints	Statistically significant improvement on all nine key secondary endpoints, including skin disease (CDASI), muscle disease (MMT-8), and functional ability (HAQ-DI) [1]
Response Rates	>66% of patients had a moderate response (TIS≥40); nearly 50% had a major response (TIS≥60) [1]
Steroid-Sparing Effect	Of patients on background steroids, <b>42%</b> discontinued steroids entirely vs. 23% for placebo. 62% achieved a dose of ≤2.5 mg/day vs. 34% for placebo [1]
Onset of Action	Statistically significant separation from placebo on TIS and CDASI as early as <b>Week 4</b> [1]

## Safety Profile

In the VALOR study, the safety profile for **brepocitinib** 30 mg was consistent with previous clinical trials [1]. Adverse events of special interest, including malignancy and cardiovascular and thromboembolic events, did not occur with greater frequency in the **brepocitinib** 30 mg arm compared to the placebo arm [1] [5].

## Scientific & Clinical Rationale

The scientific foundation for **brepocitinib** is the central role of TYK2 and JAK1 in the cytokine signaling pathways that drive dermatomyositis pathology. The diagram below illustrates the targeted signaling mechanism.



[Click to download full resolution via product page](#)

**Brepocitinib**'s dual inhibition of TYK2 and JAK1 suppresses a broader range of pathogenic cytokines implicated in dermatomyositis compared to selective inhibition of a single kinase, providing a strong rationale for its efficacy [1] [2].

## Competitive Landscape and Future Directions

**Brepocitinib**'s development is situated within the emerging class of TYK2 inhibitors.

- **Market Context:** The TYK2 inhibitor market is expected to grow significantly, driven by robust pipeline activity and expansion into indications like dermatomyositis [6]. **Brepocitinib** is a key asset in this landscape.
- **Differentiation:** As a **dual TYK2/JAK1 inhibitor**, **brepocitinib**'s mechanism is distinct from the first-approved, purely selective TYK2 inhibitor (deucravacitinib for psoriasis) [6]. This may offer a differentiated efficacy and safety profile.
- **Development Strategy:** Prioivant is pursuing a strategy of targeting serious autoimmune diseases with high unmet need, such as dermatomyositis and non-infectious uveitis, where the broad cytokine suppression of its dual mechanism may be particularly advantageous [1] [4].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Roivant and Prioivant Announce Positive Phase 3 VALOR ... [investor.roivant.com]
2. Brepocitinib, a potent and selective TYK2/JAK1 inhibitor [pubmed.ncbi.nlm.nih.gov]
3. Enrollment Complete in Phase 3 Study of Brepocitinib in DM [thedermdigest.com]
4. Brepocitinib Poised to Fill Dermatomyositis Treatment Gap [clinicaltrialvanguard.com]
5. Roivant pill succeeds in rare inflammatory disease trial [biopharmadive.com]
6. TYK2 Inhibitors Market to Drive Enormous Growth by 2034 ... [prnewswire.com]

To cite this document: Smolecule. [Brepocitinib non-receptor tyrosine-protein kinase TYK2 targeting]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b539196#brepocitinib-non-receptor-tyrosine-protein-kinase-tyk2-targeting>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)